

# Safeguarding Research: A Comprehensive Guide to Mercurous Bromide Disposal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Mercurous bromide*

Cat. No.: *B092202*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is paramount to ensuring a safe and compliant laboratory environment. **Mercurous bromide** ( $\text{Hg}_2\text{Br}_2$ ), a light-sensitive compound used in various scientific applications, is classified as a hazardous material due to its mercury content.<sup>[1][2]</sup> Adherence to strict disposal protocols is essential to mitigate risks to human health and the environment. This guide provides essential safety and logistical information, including operational and disposal plans for **mercurous bromide**.

## Immediate Safety and Hazard Information

**Mercurous bromide** is a white, odorless powder that darkens upon exposure to light.<sup>[1][3]</sup> It is highly toxic if ingested, inhaled, or in contact with skin.<sup>[1][4]</sup> The compound is also very toxic to aquatic life with long-lasting effects.<sup>[4]</sup> In the United States, waste containing mercury is regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).<sup>[5]</sup> **Mercurous bromide** waste is designated with the EPA hazardous waste number D009.<sup>[1]</sup>

### Emergency Procedures:

- **Spills:** In case of a spill, isolate the area. For small spills, use a mercury spill kit to absorb the material. For large spills, evacuate the area and contact your institution's environmental health and safety (EHS) department.

- Fire: While non-combustible, **mercurous bromide** may decompose upon heating to produce corrosive and/or toxic fumes.[3] Use dry chemical, CO2, or water spray for surrounding fires.  
[1][6]

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data related to **mercurous bromide**:

Property	Value	Source
Molecular Formula	Hg <sub>2</sub> Br <sub>2</sub>	[4][7]
CAS Number	15385-58-7	[4]
EPA Hazardous Waste No.	D009	[1]
GHS Hazard Statements	H300, H310, H330, H373, H400, H410	[1]

## Experimental Protocol for Laboratory Waste Disposal

This protocol outlines the step-by-step procedure for the safe disposal of small quantities of **mercurous bromide** waste generated in a laboratory setting.

Materials:

- Designated hazardous waste container (sealable, leak-proof, and compatible with mercury compounds)
- Hazardous waste labels
- Personal Protective Equipment (PPE):
  - Nitrile gloves
  - Safety goggles or face shield

- Lab coat

Procedure:

- Waste Collection:
  - Collect all **mercurous bromide** waste, including contaminated consumables (e.g., weighing boats, gloves, pipette tips), in a designated, compatible, and clearly labeled hazardous waste container.
  - Do not mix **mercurous bromide** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Container Labeling:
  - Affix a hazardous waste label to the container.
  - Fill out the label completely and accurately with the following information:
    - The words "Hazardous Waste"
    - The full chemical name: "**Mercurous Bromide**"
    - The EPA Hazardous Waste Number: D009
    - The hazard characteristics (e.g., "Toxic")
    - The accumulation start date
    - The name and contact information of the generating researcher or lab.
- Storage:
  - Store the sealed and labeled waste container in a designated satellite accumulation area (SAA) within the laboratory.
  - The SAA should be under the control of the laboratory personnel, away from general traffic, and ideally in a secondary containment bin.

- Ensure the container is kept closed at all times except when adding waste.
- Disposal Request:
  - Once the container is full or the accumulation time limit set by your institution is reached, submit a chemical waste pickup request to your institution's EHS department or designated hazardous waste disposal service.
  - Follow the specific procedures outlined by your institution for waste pickup.

## Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **mercurous bromide** waste.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Mercurous bromide | Br<sub>2</sub>Hg<sub>2</sub> | CID 24829 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. shecu.chula.ac.th [shecu.chula.ac.th]
- 3. MERCUROUS BROMIDE | 15385-58-7 [chemicalbook.com]

- 4. chembk.com [chembk.com]
- 5. epa.gov [epa.gov]
- 6. MERCUROUS BROMIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. Mercury(I) bromide - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Safeguarding Research: A Comprehensive Guide to Mercurous Bromide Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092202#mercurous-bromide-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)